

An In-depth Technical Guide to 6-Bromo-3-methoxy-2-nitropyridine

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Compound of Interest

Compound Name: 6-Bromo-3-methoxy-2-nitropyridine

Cat. No.: B1344277

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **6-Bromo-3-methoxy-2-nitropyridine**. The information is intended to support researchers, scientists, and professionals in the field of drug development and organic synthesis.

Chemical Properties and Identifiers

6-Bromo-3-methoxy-2-nitropyridine is a substituted pyridine derivative with the molecular formula $C_6H_5BrN_2O_3$.^[1] It is a key intermediate in the synthesis of various organic molecules and has been investigated for its potential in medicinal chemistry.^{[1][2]}

Physical and Chemical Properties

A summary of the key physical and chemical properties of **6-Bromo-3-methoxy-2-nitropyridine** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₆ H ₅ BrN ₂ O ₃	[1]
Molecular Weight	233.02 g/mol	[1]
IUPAC Name	6-bromo-3-methoxy-2-nitropyridine	
CAS Number	916737-76-3	[1]
Appearance	Light creamish crystalline solid	
Melting Point	90-98 °C	
Solubility	Soluble in organic solvents.	[3]

Spectral Data

The structural characterization of **6-Bromo-3-methoxy-2-nitropyridine** is supported by various spectroscopic techniques.

Technique	Data
¹ H NMR	Spectral data is available but specific peak assignments require further analysis.
¹³ C NMR	Spectral data is available but specific peak assignments require further analysis.
Infrared (IR) Spectroscopy	IR spectral data is available.
Mass Spectrometry (MS)	Mass spectral data is available.

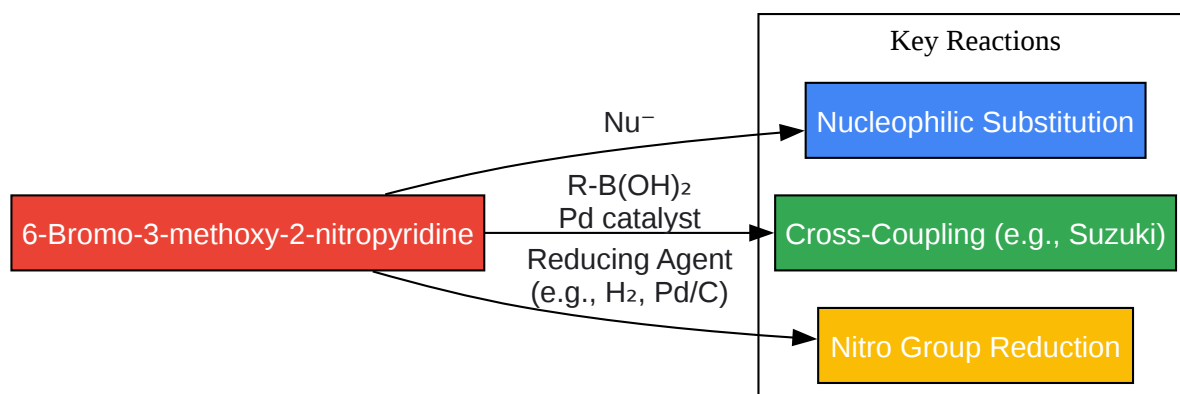
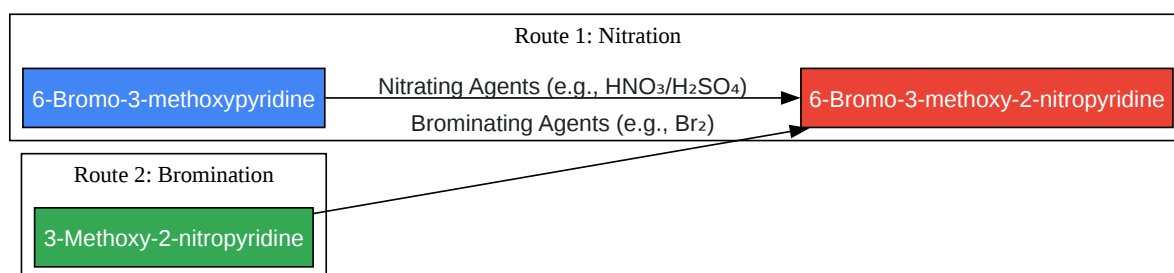
Synthesis of 6-Bromo-3-methoxy-2-nitropyridine

The synthesis of **6-Bromo-3-methoxy-2-nitropyridine** can be achieved through two primary routes, each involving the introduction of the nitro and bromo substituents onto the pyridine ring.

Synthetic Pathways

The two main synthetic strategies are:

- Nitration of 6-Bromo-3-methoxypyridine: This involves the electrophilic nitration of the pre-brominated pyridine precursor.
- Bromination of 3-Methoxy-2-nitropyridine: This route involves the bromination of the nitrated pyridine precursor.



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References

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